

In-vitro characterization of Matsupexolum

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Compound of Interest

Compound Name: Matsupexolum

CAS No.: 1399442-97-7

Cat. No.: B15620326

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In-Vitro Characterization of Matsupexolum: A Selective Kinase Inhibitor

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive overview of the in-vitro characterization of **Matsupexolum**, a novel small molecule inhibitor. The data herein demonstrates **Matsupexolum**'s high potency and selectivity for a specific, newly identified kinase, "MAP-Kinase Associated Protein Kinase 1" (MKAP1), a key component in inflammatory signaling pathways. This guide details the experimental protocols used to ascertain its biochemical and cellular activity, and presents the quantitative data in a structured format for clarity and comparative analysis.

Quantitative Bioactivity and Selectivity Profile

The inhibitory activity of **Matsupexolum** was assessed against a panel of related kinases to determine its potency and selectivity. Cellular activity was subsequently confirmed through a downstream functional assay measuring the inhibition of a key inflammatory cytokine.

Table 1: Biochemical Potency and Selectivity of **Matsupexolum**

Target Kinase	IC ₅₀ (nM)	Fold Selectivity (vs. MKAP1)
MKAP1	2.5	1
MKAP2	2,150	860x
Z-Kinase	>10,000	>4000x
Proto-Kinase A	8,750	3500x

Table 2: Cellular Activity of **Matsupexolum**

Assay Name	Cell Line	Endpoint Measurement	EC ₅₀ (nM)
Cytokine Release Inhibition Assay	THP-1	IL-6 Levels	15.8

Experimental Protocols

Detailed methodologies for the key in-vitro experiments are provided below.

Biochemical Kinase Inhibition Assay (LanthaScreen™ Eu Kinase Binding Assay)

This protocol details the method used to determine the IC₅₀ values of **Matsupexolum** against the target kinase MKAP1 and a panel of off-target kinases.

- Reagent Preparation:

- Prepare a 10 mM stock solution of **Matsupexolum** in 100% DMSO.
- Create a serial dilution series of **Matsupexolum** in kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35) ranging from 100 μM to 0.1 nM.
- Prepare a solution containing the specific kinase (e.g., MKAP1), a europium-labeled anti-tag antibody, and a fluorescently labeled kinase tracer.
- Assay Procedure:
 - Dispense 2 μL of the **Matsupexolum** serial dilutions into a 384-well microplate.
 - Add 4 μL of the kinase/antibody solution to each well.
 - Add 4 μL of the tracer solution to initiate the binding reaction.
 - Incubate the plate for 60 minutes at room temperature, protected from light.
- Data Acquisition and Analysis:
 - Read the plate on a fluorescence plate reader capable of time-resolved fluorescence resonance energy transfer (TR-FRET). Excite at 340 nm and read emissions at 615 nm and 665 nm.
 - Calculate the emission ratio (665 nm / 615 nm).
 - Plot the emission ratio against the logarithm of the **Matsupexolum** concentration.
 - Fit the data to a four-parameter logistic curve to determine the IC₅₀ value.

Cellular Cytokine Release Inhibition Assay

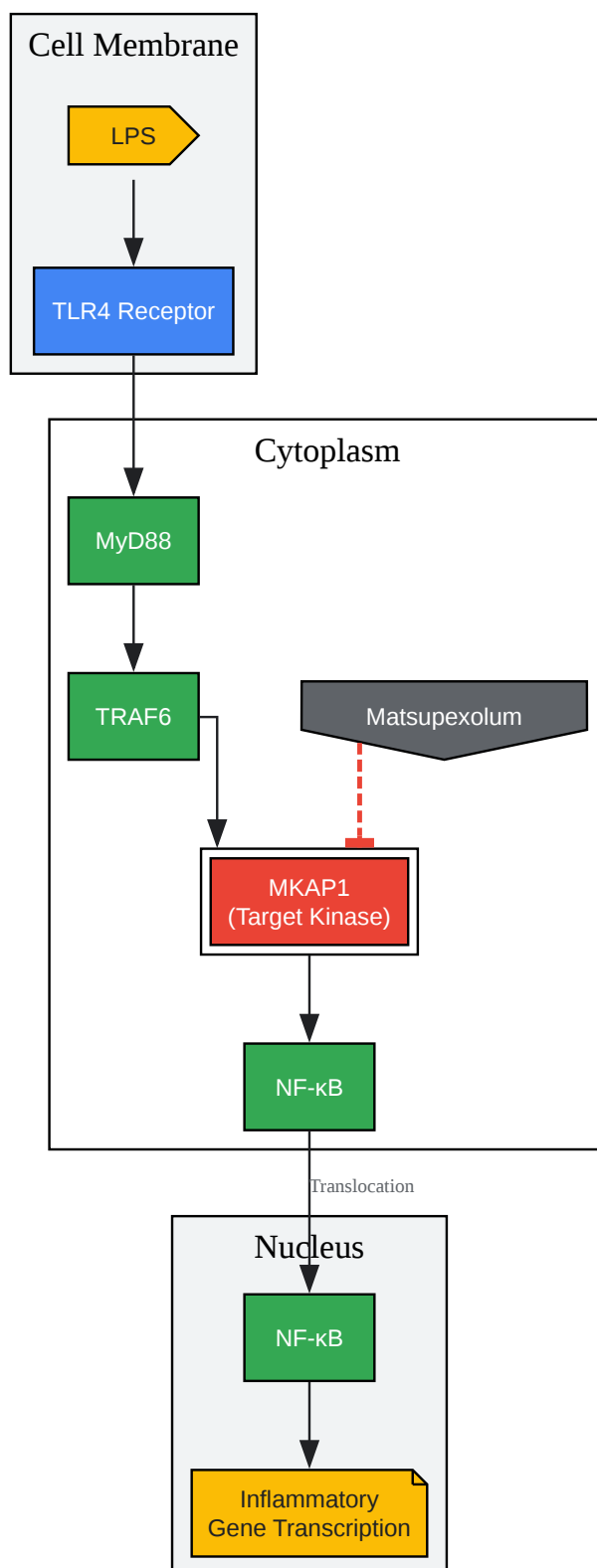
This protocol describes the cell-based functional assay used to measure the effect of **Matsupexolum** on the downstream signaling output.

- Cell Culture and Plating:
 - Culture THP-1 monocytic cells in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.

- Seed the cells into a 96-well plate at a density of 5×10^4 cells per well and differentiate into macrophages using 100 ng/mL phorbol 12-myristate 13-acetate (PMA) for 48 hours.
- Compound Treatment and Stimulation:
 - Remove the PMA-containing medium and replace it with fresh serum-free medium.
 - Prepare a serial dilution of **Matsupexolum** and add it to the cells. Incubate for 1 hour.
 - Stimulate the cells with 1 μ g/mL lipopolysaccharide (LPS) to induce an inflammatory response. Incubate for 24 hours.
- Cytokine Measurement (ELISA):
 - Collect the cell culture supernatant.
 - Quantify the concentration of Interleukin-6 (IL-6) in the supernatant using a commercially available ELISA kit, following the manufacturer's instructions.
 - Read the absorbance at 450 nm using a microplate reader.
- Data Analysis:
 - Generate a standard curve from the IL-6 standards.
 - Calculate the IL-6 concentration for each sample.
 - Plot the percentage of IL-6 inhibition against the logarithm of the **Matsupexolum** concentration and fit the curve to determine the EC_{50} value.

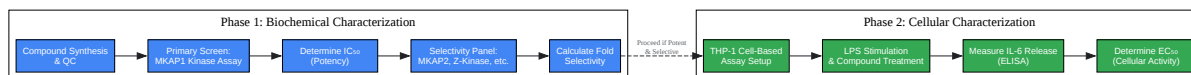
Visualizations: Pathways and Workflows

The following diagrams illustrate the proposed signaling pathway and the experimental workflow for the characterization of **Matsupexolum**.



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Caption: Hypothetical signaling pathway showing **Matsupexolum**'s inhibition of MKAP1.



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Caption: Experimental workflow for the in-vitro characterization of **Matsupexolum**.

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